

# Essential Safety and Operational Guide for Handling Methyl 2,4,6-trihydroxybenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2,4,6-trihydroxybenzoate

Cat. No.: B1580865

[Get Quote](#)

This guide provides immediate safety, handling, and disposal protocols for **Methyl 2,4,6-trihydroxybenzoate**, tailored for research, scientific, and drug development professionals.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula
Methyl 2,4,6-trihydroxybenzoate	3147-39-5	C8H8O5

Hazard Summary:

**Methyl 2,4,6-trihydroxybenzoate** is classified as a hazardous substance. It is crucial to handle this compound with care, adhering to the safety precautions outlined below.

Hazard Class	GHS Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
May cause an allergic skin reaction	Category 1

Source:[1][2]

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE guidelines is mandatory to ensure personal safety when handling **Methyl 2,4,6-trihydroxybenzoate**.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary if there is a splash potential.[2][3][4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3][4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if there is a risk of dust inhalation, especially in poorly ventilated areas. A dust respirator is recommended.[3][4]

## Handling and Storage

Proper handling and storage are critical to maintaining the stability of the compound and ensuring a safe laboratory environment.

Aspect	Protocol
Handling	Wash hands and any exposed skin thoroughly after handling.[2] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2] Use only outdoors or in a well-ventilated area.[2] Do not get in eyes, on skin, or on clothing.[4]
Storage	Store in a well-ventilated place and keep the container tightly closed.[2] The storage area should be dry and cool.[3] Store locked up.[2]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[2] If the individual is not breathing, give artificial respiration.[2] Seek medical attention if you feel unwell.[2]
Skin Contact	In case of skin contact, wash with plenty of soap and water.[2] If skin irritation occurs, seek medical advice/attention.[2] Contaminated clothing should be removed and washed before reuse.[2]
Eye Contact	If in eyes, rinse cautiously with water for several minutes.[2] If present, remove contact lenses if it is easy to do so and continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]
Ingestion	Clean the mouth with water and drink plenty of water afterward.[2] Seek medical attention if symptoms occur.[2]

## Disposal Plan

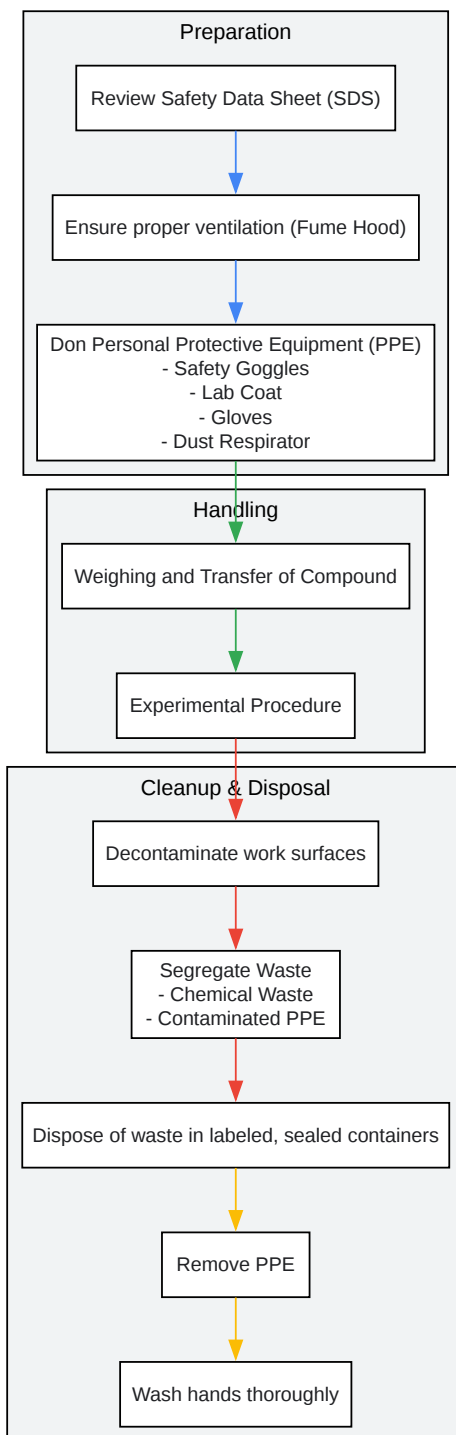
All waste materials must be disposed of in accordance with local, regional, and national regulations.

Waste Type	Disposal Procedure
Chemical Waste	Dispose of the contents and container to an approved waste disposal plant.[2][5]
Contaminated PPE	Contaminated personal protective equipment should be placed in a sealed, labeled container and disposed of as hazardous waste according to institutional and regulatory guidelines.

## Experimental Workflow for Handling Methyl 2,4,6-trihydroxybenzoate

The following diagram outlines the standard operating procedure for safely handling **Methyl 2,4,6-trihydroxybenzoate** in a laboratory setting.

## Safe Handling Workflow for Methyl 2,4,6-trihydroxybenzoate

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Methyl 2,4,6-trihydroxybenzoate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 2,4,6-trihydroxybenzoate | C<sub>8</sub>H<sub>8</sub>O<sub>5</sub> | CID 76600 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. tcichemicals.com [tcichemicals.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Methyl 2,4,6-trihydroxybenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1580865#personal-protective-equipment-for-handling-methyl-2-4-6-trihydroxybenzoate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)